

# laboratory handling and safety procedures for 2-Methylpiperazine

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## Compound of Interest

Compound Name: 2-Methylpiperazine

Cat. No.: B152721

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## Application Notes and Protocols for 2-Methylpiperazine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed laboratory handling and safety procedures for **2-Methylpiperazine**. It is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development who handle this chemical.

## Physicochemical and Hazard Information

**2-Methylpiperazine** is a cyclic diamine that exists as a light-yellow or white to almost white crystalline solid.[1][2] It is hygroscopic, meaning it readily absorbs moisture from the air, and has a characteristic amine-like odor.[2][3] This compound is soluble in water and acetone.[2]

## Quantitative Data Summary

The following table summarizes the key quantitative data for **2-Methylpiperazine**. It is important to note that some specific values, such as auto-ignition temperature and explosive limits, are not consistently reported in available safety literature.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>12</sub> N <sub>2</sub>	[4]
Molecular Weight	100.16 g/mol	[5]
Melting Point	61-63 °C	[4]
Boiling Point	155 °C @ 763 mmHg	[4]
Flash Point	63-65 °C (145.4-149 °F)	[2][6][7]
Oral LD50 (Rat)	2030 mg/kg	[6]
Auto-ignition Temperature	Not available	[6][7][8]
Upper Explosive Limit (%)	Not available	[1][6][7]
Lower Explosive Limit (%)	Not available	[1][6][7]

## Hazard Identification and Classification

**2-Methylpiperazine** is classified as a hazardous substance.[1] It is a flammable solid that can cause severe skin burns and serious eye damage.[3][5] It may also cause irritation to the respiratory system.[2][8]

GHS Hazard Statements:

- H228: Flammable solid[5]
- H314: Causes severe skin burns and eye damage[5]
- H315: Causes skin irritation[2]
- H318: Causes serious eye damage[5]
- H319: Causes serious eye irritation[2]
- H335: May cause respiratory irritation[2]

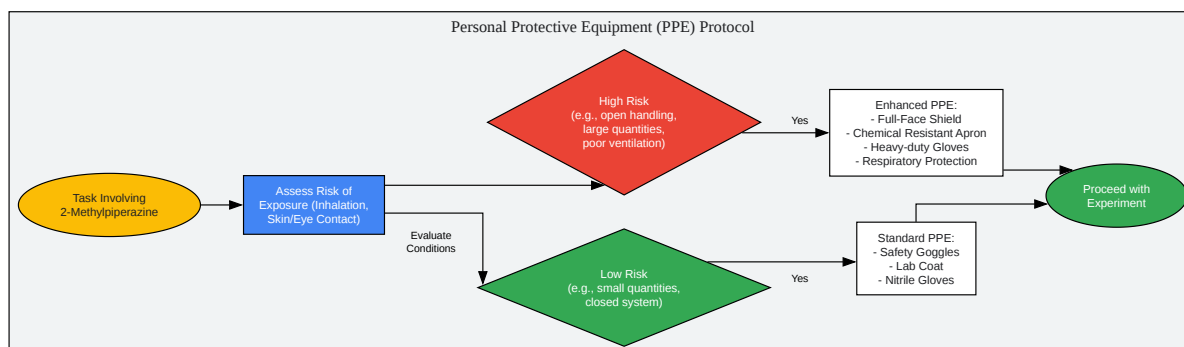
## Laboratory Handling and Storage Protocols

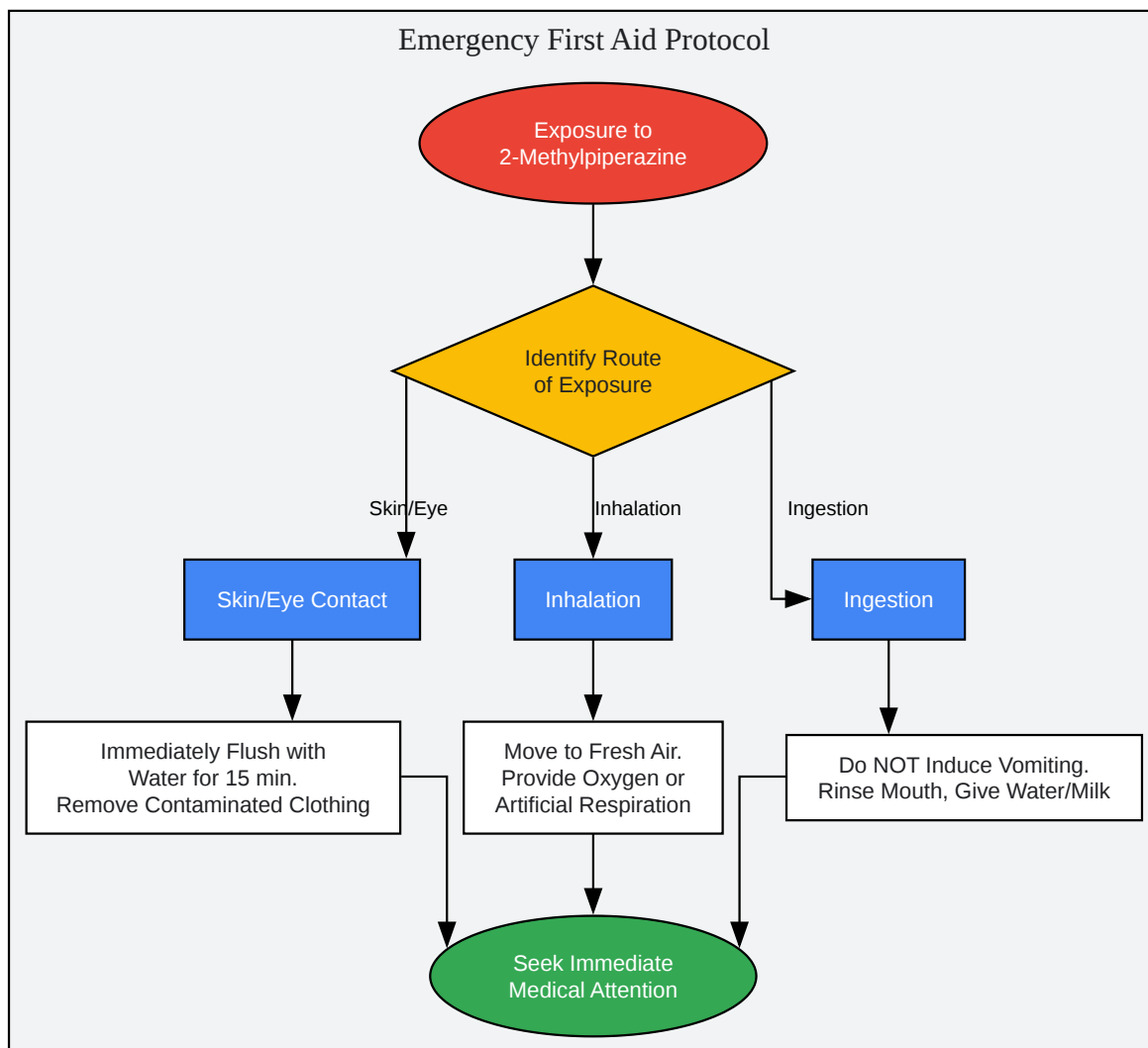
## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **2-Methylpiperazine** should be conducted before any work begins. The following PPE is recommended:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield. <a href="#">[1]</a> <a href="#">[6]</a>	Protects against splashes, dust, and vapors that can cause severe eye damage.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber, tested to EN 374 standard), a lab coat, and appropriate protective clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[6]</a>	Prevents direct contact which can cause severe skin burns and irritation.
Respiratory Protection	A NIOSH/MSHA-approved respirator should be used when engineering controls are insufficient, or for emergency situations. <a href="#">[6]</a> The type of respirator will depend on the potential for airborne concentrations.	Protects against inhalation of dust or vapors which can cause respiratory tract irritation.

### PPE Selection Workflow





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## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. nbinno.com [nbinno.com]
- 3. fishersci.com [fishersci.com]
- 4. 2-Methylpiperazine | 109-07-9 [chemicalbook.com]
- 5. 2-Methylpiperazine | C<sub>5</sub>H<sub>12</sub>N<sub>2</sub> | CID 66057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 8. echemi.com [echemi.com]
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